

Technical Guide: Physical Properties of 2-Ethyl-4-Methylthiophene

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Compound of Interest

Compound Name: 2-Ethyl-4-methylthiophene

Cat. No.: B15314193

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Introduction

2-Ethyl-4-methylthiophene is a substituted heterocyclic aromatic compound belonging to the thiophene family. Thiophene and its derivatives are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and electronic properties. This technical guide provides a summary of the available physical and chemical properties of **2-ethyl-4-methylthiophene**, alongside a representative experimental protocol for the synthesis of a structurally related compound, and visualizations to illustrate the synthetic workflow.

Chemical Structure and Identifiers

- IUPAC Name: **2-ethyl-4-methylthiophene**
- Molecular Formula: C₇H₁₀S^{[1][2]}
- Molecular Weight: 126.22 g/mol ^[2]
- SMILES: CCc1cc(C)cs1
- InChI Key: NZOYEHPXDWJ OCD-UHFFFAOYSA-N^[1]

Physical Properties

Quantitative experimental data for the physical properties of **2-ethyl-4-methylthiophene** are not readily available in the surveyed literature. The following table summarizes the known identifiers and provides data for the closely related compound, 2-ethylthiophene, for comparative purposes. Researchers should exercise caution when using this data as a proxy.

| Property | Value (2-Ethyl-4-methylthiophene) | Value (2-Ethylthiophene) |
|-------------------|-----------------------------------|---------------------------------|
| Molecular Formula | C ₇ H ₁₀ S | C ₆ H ₈ S |
| Molecular Weight | 126.22 g/mol | 112.19 g/mol |
| Boiling Point | Data not available | 132-134 °C (lit.) |
| Melting Point | Data not available | Data not available |
| Density | Data not available | 0.99 g/mL at 25 °C (lit.) |
| Refractive Index | Data not available | n ₂₀ /D 1.513 (lit.) |

Experimental Protocols

A specific experimental protocol for the synthesis of **2-ethyl-4-methylthiophene** was not found in the reviewed literature. However, the Gewald reaction is a widely used and versatile method for the synthesis of substituted 2-aminothiophenes. The following is a representative protocol for the synthesis of a related compound, ethyl 2-amino-4-methylthiophene-3-carboxylate, which can be adapted for the synthesis of other thiophene derivatives.

Synthesis of Ethyl 2-amino-4-methylthiophene-3-carboxylate (Gewald Reaction)

This protocol is based on the synthesis of ethyl 2-amino-4-methylthiophene-3-carboxylate.

Materials:

- Acetone
- Ethyl cyanoacetate
- Elemental sulfur

- Diethylamine
- Absolute ethanol
- Hexane
- Ethyl acetate
- Silica gel (100–200 mesh)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Ice bath
- Filtration apparatus
- Rotary evaporator
- Column chromatography setup

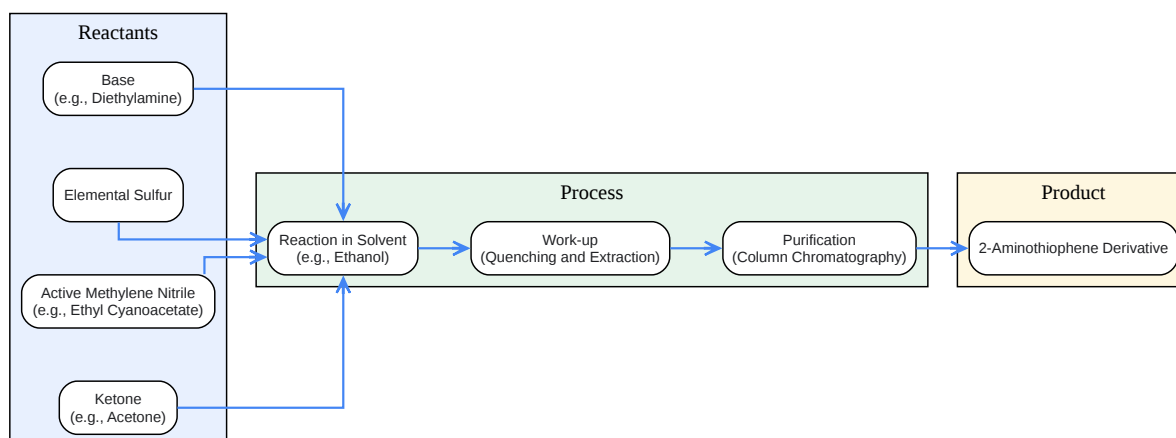
Procedure:

- A mixture of acetone (0.5 mmol) and ethyl cyanoacetate (0.5 mmol) in absolute ethanol (2 ml) is added to a solution of elemental sulfur (0.5 mmol) and diethylamine (0.5 mmol) in absolute ethanol (2 ml).
- The reaction mixture is stirred constantly and heated to 50°C for 3 hours.
- The completion of the reaction is monitored by thin-layer chromatography.
- The reaction mixture is then quenched with ice-cold water and extracted with ethyl acetate.
- The organic layer is separated, dried over anhydrous sodium sulfate, and concentrated using a rotary evaporator.

- The crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate (7:3) mixture as the eluent.
- The purified product, ethyl 2-amino-4-methylthiophene-3-carboxylate, is obtained as yellow crystals after slow evaporation of the solvent.

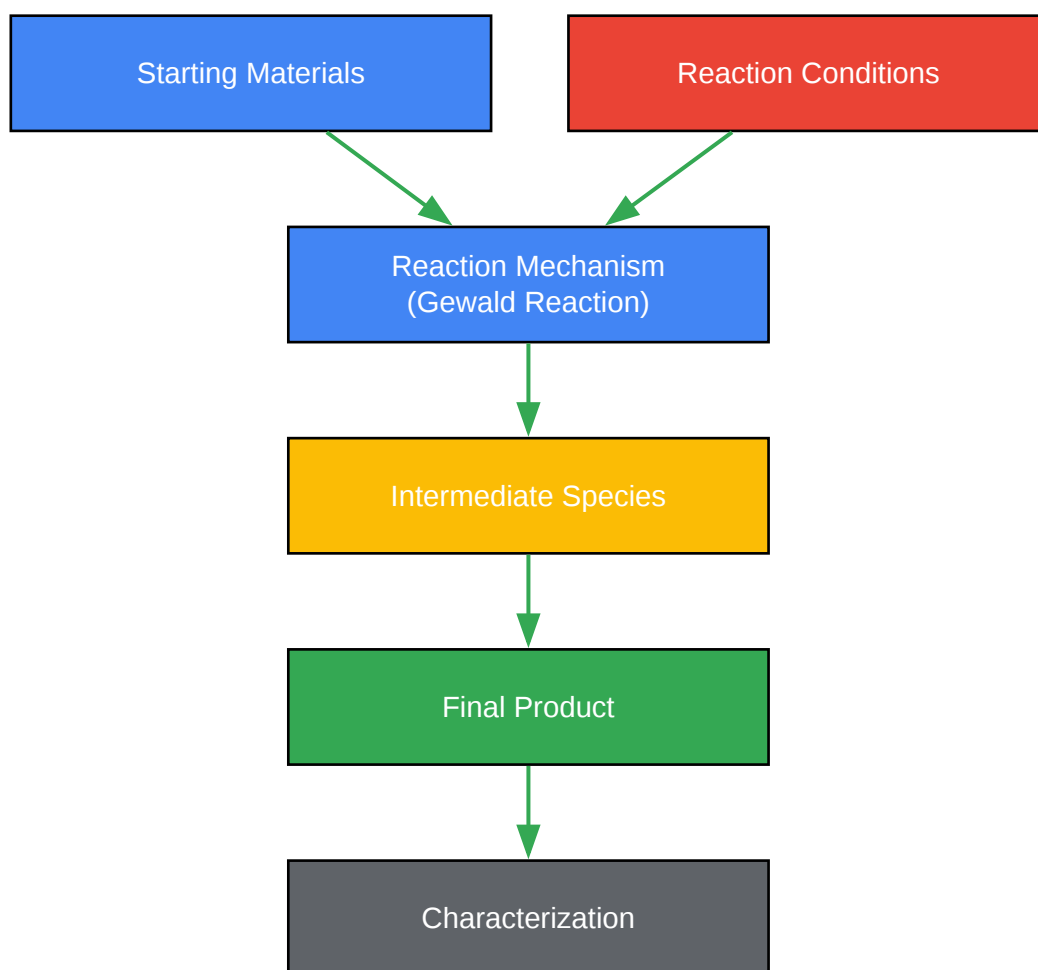
Visualizations

To aid in the understanding of the synthetic process, the following diagrams illustrate the general workflow of the Gewald reaction.



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A generalized workflow for the Gewald synthesis of 2-aminothiophenes.



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Logical relationships in a typical chemical synthesis and analysis.

Conclusion

This technical guide consolidates the currently available information on the physical properties of **2-ethyl-4-methylthiophene**. While specific experimental data for some key physical properties remain to be determined, this document provides a foundation for researchers by presenting data on a closely related compound and outlining a representative synthetic methodology. The provided workflow diagrams offer a clear visualization of the steps involved in the synthesis of thiophene derivatives, which can be a valuable tool for laboratory work. Further experimental investigation is required to fully characterize the physical properties of **2-ethyl-4-methylthiophene**.

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References

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 2-Ethyl-4-Methylthiophene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15314193#physical-properties-of-2-ethyl-4-methylthiophene]

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